

Physical properties of 3-Oxoisooindoline-5-carboxylic acid (solubility, melting point)

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Compound of Interest

Compound Name: 3-Oxoisooindoline-5-carboxylic acid

Cat. No.: B1321946

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Technical Guide: Physicochemical Properties of 3-Oxoisooindoline-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Oxoisooindoline-5-carboxylic acid**, with a specific focus on its melting point and solubility. This document is intended to serve as a valuable resource for researchers and professionals involved in the fields of medicinal chemistry, materials science, and drug development.

Core Physical Properties

A summary of the key physical and chemical properties of **3-Oxoisooindoline-5-carboxylic acid** is presented below.

Property	Value	Source
Molecular Formula	<chem>C9H7NO3</chem>	-
Molecular Weight	177.16 g/mol	-
CAS Number	23386-41-6	-
Appearance	Off-white solid	
Melting Point	351.2-353.1 °C	
	330-333 °C	-

Melting Point

The melting point of a substance is a critical physical property that provides insights into its purity. For **3-Oxoisoindoline-5-carboxylic acid**, a melting point of 351.2-353.1 °C has been reported in a peer-reviewed research article. Another source reports a slightly lower range of 330-333 °C. This discrepancy may be due to different experimental conditions or variations in the purity of the samples tested.

Experimental Protocol: Melting Point Determination (Capillary Method)

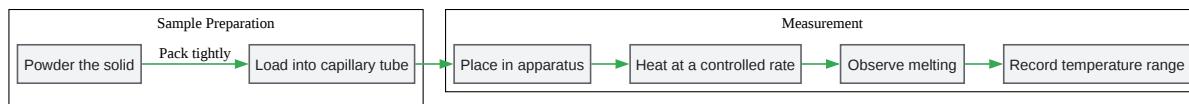
A standard method for determining the melting point of a crystalline solid like **3-Oxoisoindoline-5-carboxylic acid** is the capillary melting point technique.

Apparatus:

- Melting point apparatus (e.g., Electrothermal or other digital melting point device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **3-Oxoisooindoline-5-carboxylic acid** is finely powdered using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed solid is obtained.
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Heating and Observation: The temperature of the heating block is increased at a controlled rate (e.g., 10-20 °C/minute for a preliminary measurement, then 1-2 °C/minute for an accurate determination).
- Melting Range Determination: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is reported as the melting point.



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Figure 1. Experimental workflow for melting point determination.

Solubility

Specific quantitative solubility data for **3-Oxoisooindoline-5-carboxylic acid** in various solvents is not readily available in the published literature. However, based on its chemical structure and information from its synthesis, a qualitative solubility profile can be inferred.

The presence of a carboxylic acid group suggests that the molecule is polar and capable of hydrogen bonding. The isoindolinone core is a relatively large, somewhat non-polar structure.

This combination suggests that the solubility will be highly dependent on the solvent's polarity.

- **Aqueous Solubility:** Generally, carboxylic acids with a higher carbon-to-carboxyl group ratio have lower water solubility. Given the bicyclic aromatic system in **3-Oxoisooindoline-5-carboxylic acid**, it is expected to have low solubility in water. The synthesis of this compound involves washing with water, which supports the inference of its limited aqueous solubility.
- **Organic Solvent Solubility:** The synthesis of **3-Oxoisooindoline-5-carboxylic acid** utilizes solvents such as dimethylformamide (DMF) and ethyl acetate (EtOAc), indicating that it is soluble in these polar aprotic and moderately polar solvents. It is also likely to be soluble in other polar organic solvents like dimethyl sulfoxide (DMSO) and methanol, which are commonly used for similar compounds.

Experimental Protocol: Qualitative Solubility Determination

A straightforward method to assess the solubility of a compound in various solvents is as follows.

Materials:

- **3-Oxoisooindoline-5-carboxylic acid**
- A selection of solvents (e.g., water, methanol, ethanol, ethyl acetate, dichloromethane, DMSO)
- Test tubes
- Vortex mixer
- Spatula

Procedure:

- **Sample Addition:** Approximately 10 mg of **3-Oxoisooindoline-5-carboxylic acid** is placed into a clean, dry test tube.

- Solvent Addition: 1 mL of the test solvent is added to the test tube.
- Mixing: The mixture is agitated vigorously using a vortex mixer for 1-2 minutes.
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved.
- Classification:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.

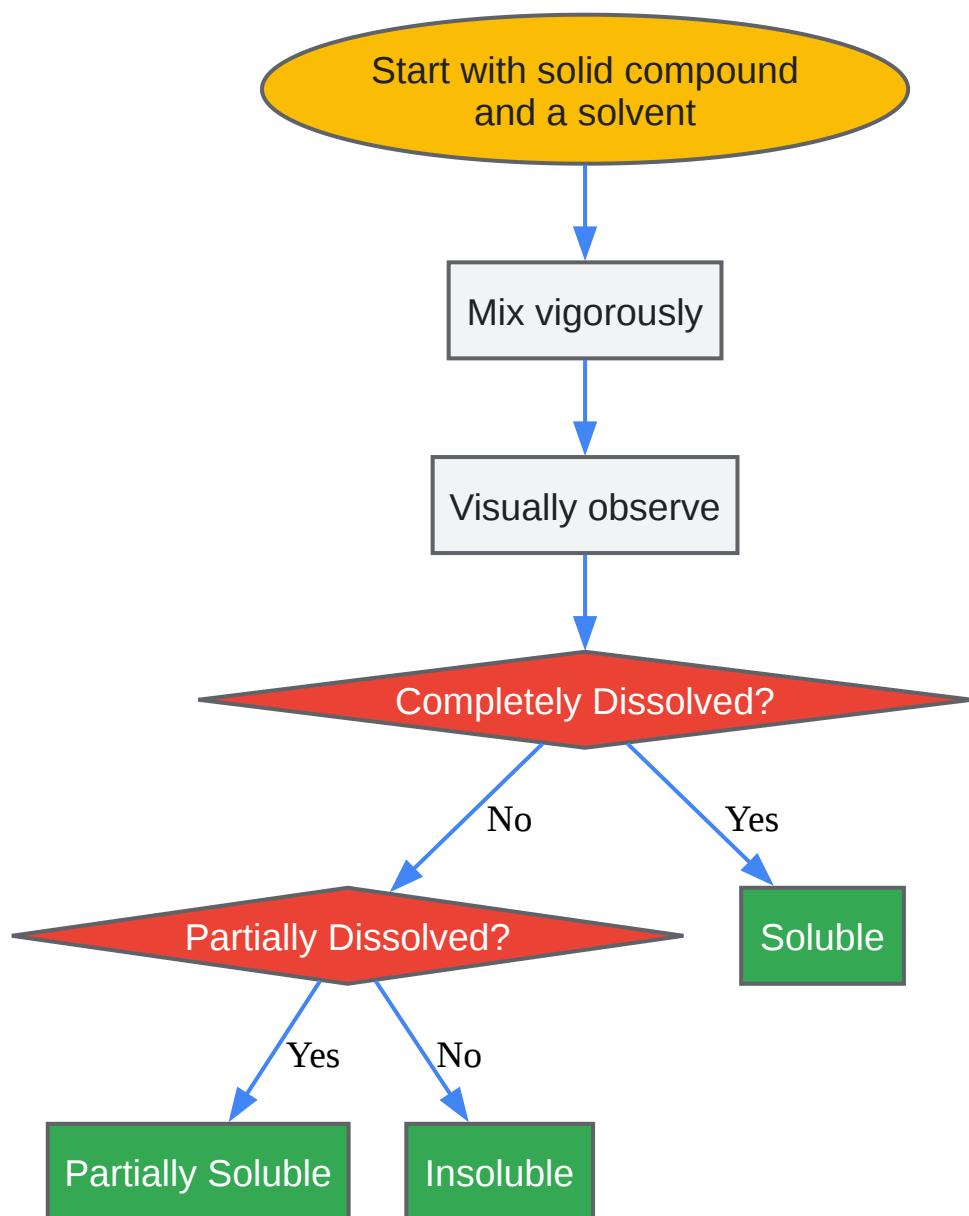
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Figure 2. Logical workflow for qualitative solubility assessment.

Conclusion

This technical guide has summarized the available data on the physical properties of **3-Oxoisoindoline-5-carboxylic acid**, focusing on its melting point and solubility. While a reliable melting point has been established, further experimental investigation is required to determine the quantitative solubility of this compound in a range of pharmaceutically and industrially

relevant solvents. The provided experimental protocols offer standardized methods for obtaining these crucial physicochemical parameters.

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